

# Isoliquiritigenin (ISL): A Chalcone Flavonoid with Multi-Targeted Therapeutic Potential

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## Compound of Interest

Compound Name: *Isoliquiritigenin*

Cat. No.: *B1672252*

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## Introduction

**Isoliquiritigenin** (ISL), with the IUPAC name 2',4,4'-Trihydroxychalcone, is a prominent chalcone, a class of flavonoids characterized by an open C3-C6-C3 backbone.[1][2] It is a natural bioactive compound predominantly isolated from the roots and rhizomes of licorice (*Glycyrrhiza* species), a plant with a long history in traditional medicine.[1][3][4] Extensive research has revealed that ISL possesses a broad spectrum of pharmacological activities, including antioxidant, anti-inflammatory, anticancer, and neuroprotective effects.[3][4][5][6] Its therapeutic versatility stems from its ability to modulate a wide array of cellular signaling pathways, making it a compound of significant interest for drug development.[5][7] This document provides a comprehensive technical overview of ISL's mechanisms of action, supported by quantitative data, experimental methodologies, and detailed signaling pathway diagrams.

Chemical Properties:

- Formula:  $C_{15}H_{12}O_4$ [1]
- Molar Mass:  $256.257 \text{ g}\cdot\text{mol}^{-1}$ [1]

While ISL demonstrates potent biological activities, it exhibits low oral bioavailability, which is attributed to extensive metabolism in the liver and small intestine.[1] Ongoing research focuses

on developing novel delivery systems and derivatives to enhance its pharmacokinetic profile.[4]  
[8]

## Core Pharmacological Activities and Mechanisms of Action

ISL's therapeutic effects are underpinned by its ability to interact with multiple molecular targets. The following sections detail its primary mechanisms of action.

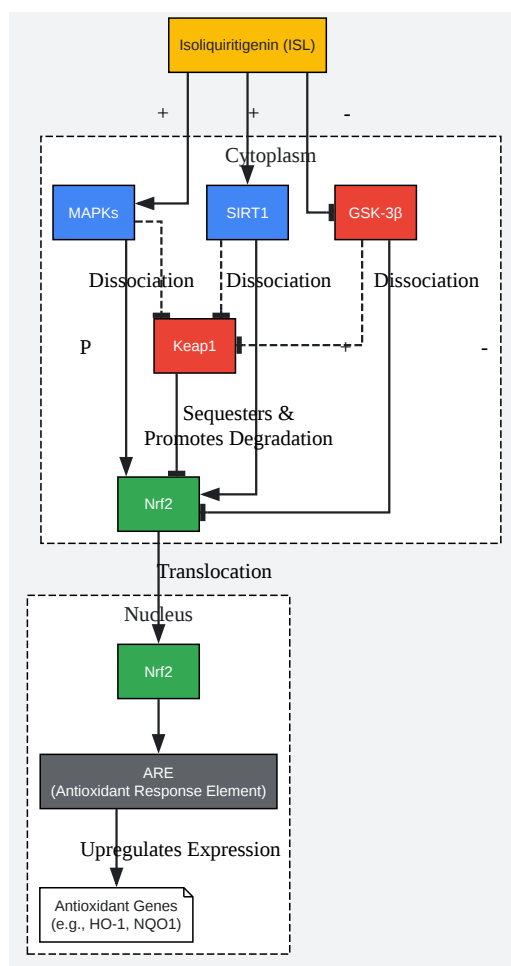
### Antioxidant Effects via Nrf2 Pathway Activation

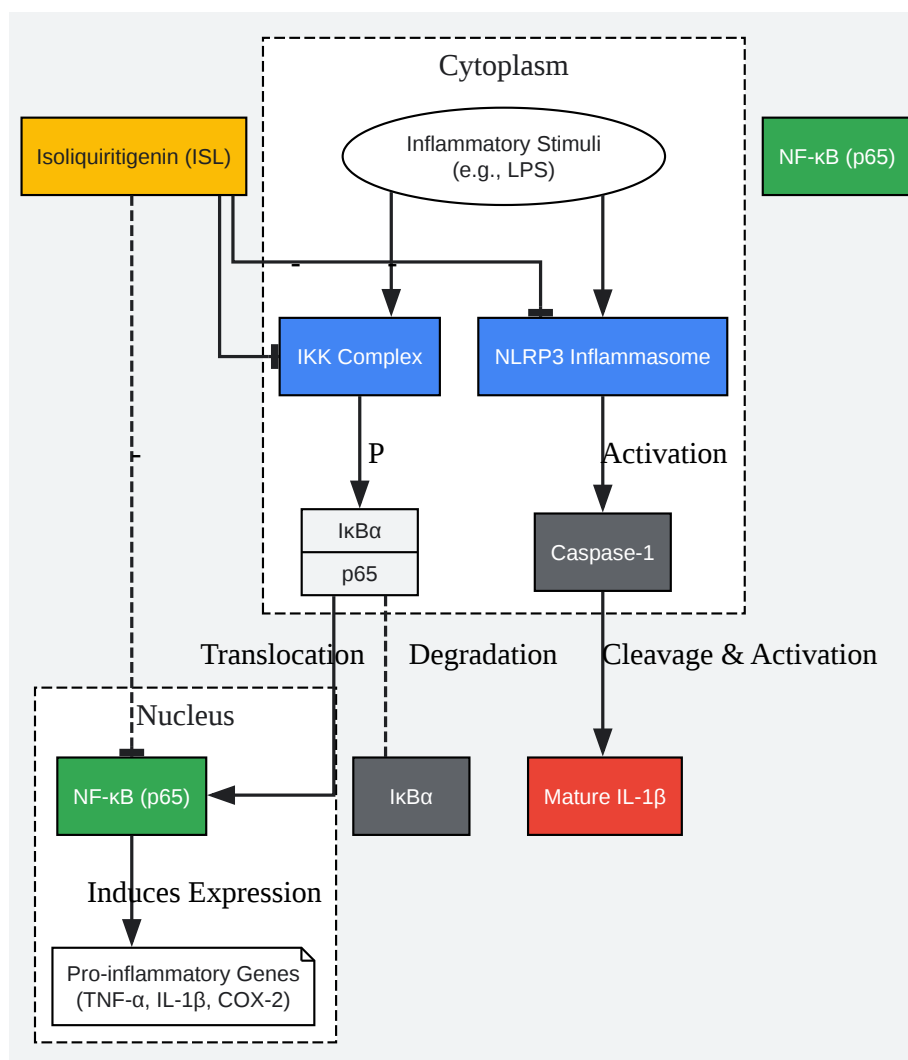
A cornerstone of ISL's protective action is its potent antioxidant activity, primarily mediated through the activation of the Nuclear factor erythroid-2-related factor 2 (Nrf2) signaling pathway. [9][10] Nrf2 is a master transcription factor that regulates the expression of numerous antioxidant and cytoprotective genes.[9][11]

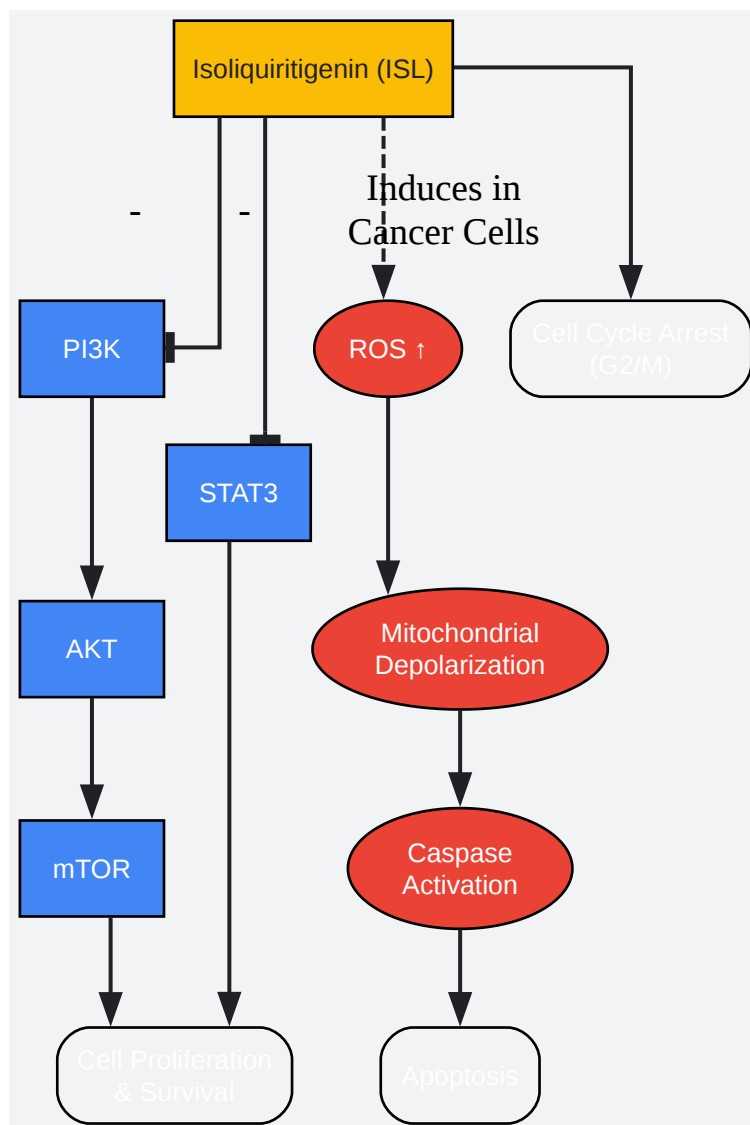
Under basal conditions, Nrf2 is sequestered in the cytoplasm by its inhibitor, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. ISL disrupts this interaction, promoting the nuclear translocation of Nrf2.[12] This can occur through several mechanisms:

- **MAPK Phosphorylation:** ISL can phosphorylate Mitogen-Activated Protein Kinases (MAPKs), which in turn can phosphorylate Nrf2, leading to its dissociation from Keap1.[9]
- **SIRT1 Activation:** ISL activates Sirtuin 1 (SIRT1), a deacetylase that can promote Nrf2 activity.[9][13]
- **GSK-3 $\beta$  Inhibition:** ISL can inhibit Glycogen Synthase Kinase-3 $\beta$  (GSK-3 $\beta$ ) through phosphorylation, a kinase that would otherwise promote Nrf2 degradation.[9]

Once in the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, upregulating the expression of Phase II detoxifying and antioxidant enzymes such as Heme Oxygenase-1 (HO-1) and NAD(P)H Quinone Dehydrogenase 1 (NQO1).[14][15] This cascade effectively reduces cellular levels of reactive oxygen species (ROS) and protects cells from oxidative stress, a key pathological factor in many diseases.[9]  
[11][16]







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## References

- 1. Isoliquiritigenin - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]

- 3. Surveying the Therapeutic Potentials of Isoliquiritigenin (ISL): A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Perspectives on the Role of Isoliquiritigenin in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Targeting digestive system cancers with isoliquiritigenin: a comprehensive review of antitumor mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Isoliquiritigenin ameliorates abnormal oligodendrocyte development and behavior disorders induced by white matter injury - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Evidence for Anti-Inflammatory Activity of Isoliquiritigenin, 18 $\beta$  Glycyrrhetic Acid, Ursolic Acid, and the Traditional Chinese Medicine Plants Glycyrrhiza glabra and Eriobotrya japonica, at the Molecular Level - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Isoliquiritigenin as a modulator of the Nrf2 signaling pathway: potential therapeutic implications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Isoliquiritigenin as a modulator of the Nrf2 signaling pathway: potential therapeutic implications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Isoliquiritigenin alleviates cerebral ischemia-reperfusion injury by reducing oxidative stress and ameliorating mitochondrial dysfunction via activating the Nrf2 pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Protective Effects of Isoliquiritigenin and Licochalcone B on the Immunotoxicity of BDE-47: Antioxidant Effects Based on the Activation of the Nrf2 Pathway and Inhibition of the NF- $\kappa$ B Pathway | MDPI [mdpi.com]
- 15. Isoliquiritigenin Ameliorates Ischemia-Induced Myocardial Injury via Modulating the Nrf2/HO-1 Pathway in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Isoliquiritigenin alleviates cerebral ischemia-reperfusion injury by reducing oxidative stress and ameliorating mitochondrial dysfunction via activating the Nrf2 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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